

An In-Depth Technical Guide to 2-Naphthol-D8: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 2-Naphthol-D8

Cat. No.: B1472737

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Naphthol-d8**, a deuterated analog of 2-Naphthol. This document details its molecular properties, provides illustrative experimental protocols for its synthesis and use, and explores its relevance in metabolic studies and analytical applications.

Core Quantitative Data

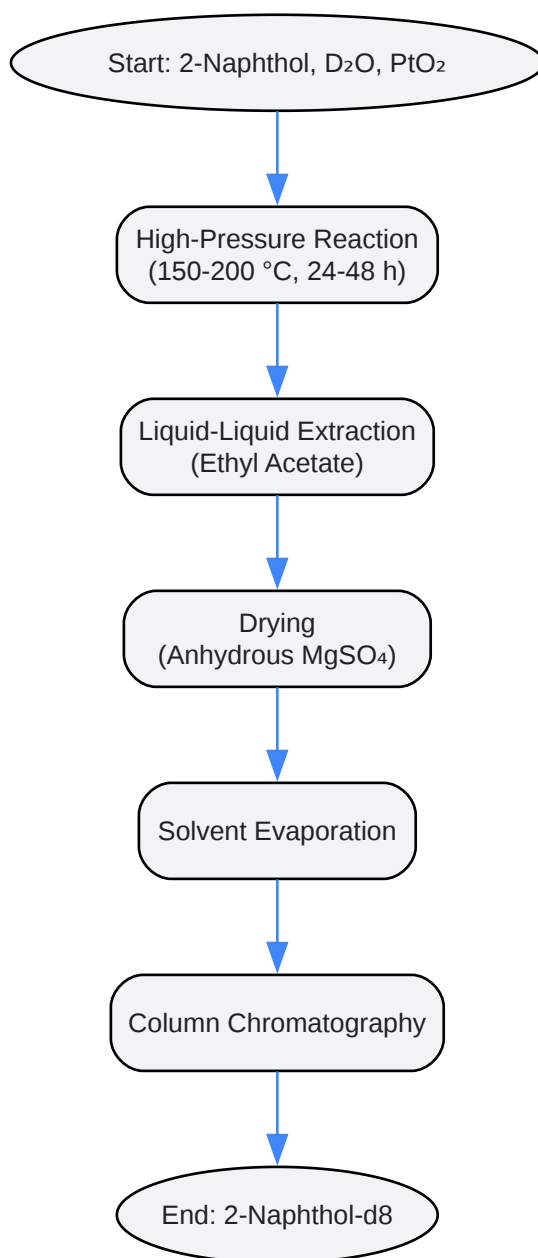
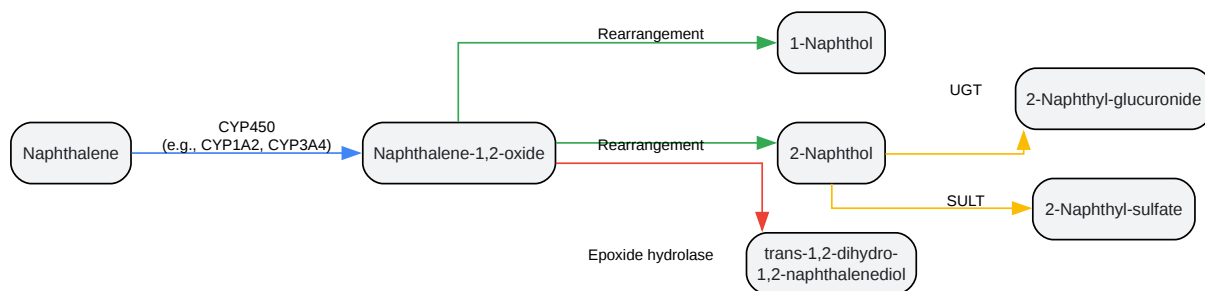
A summary of the key molecular and physical properties of **2-Naphthol-d8** and its non-deuterated counterpart, 2-Naphthol, is presented below for easy comparison.

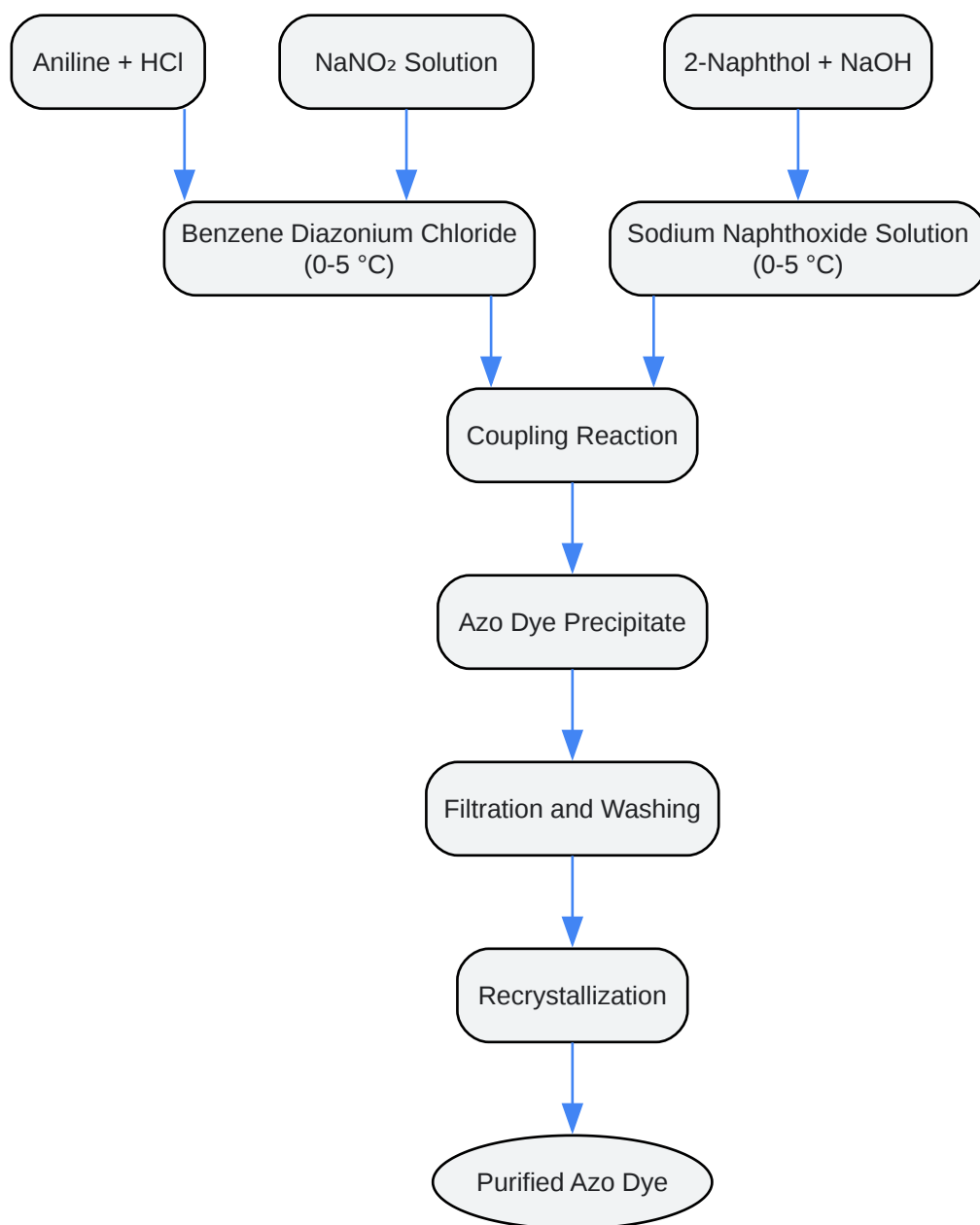
Property	2-Naphthol-d8	2-Naphthol
Molecular Formula	C ₁₀ D ₇ HO	C ₁₀ H ₈ O
Molecular Weight	152.22 g/mol [1]	144.17 g/mol [2][3][4][5]
CAS Number	78832-61-8	135-19-3[3][4][5]
Appearance	White to tan solid	Colorless or occasionally yellow crystalline solid[6]
Melting Point	Not specified	121-123 °C[6]
Boiling Point	Not specified	285 °C[6]
Solubility	Slightly soluble in DMSO and Methanol	Soluble in simple alcohols, ethers, and chloroform[6]
Isotopic Purity	Typically ≥98 atom % D	Not Applicable

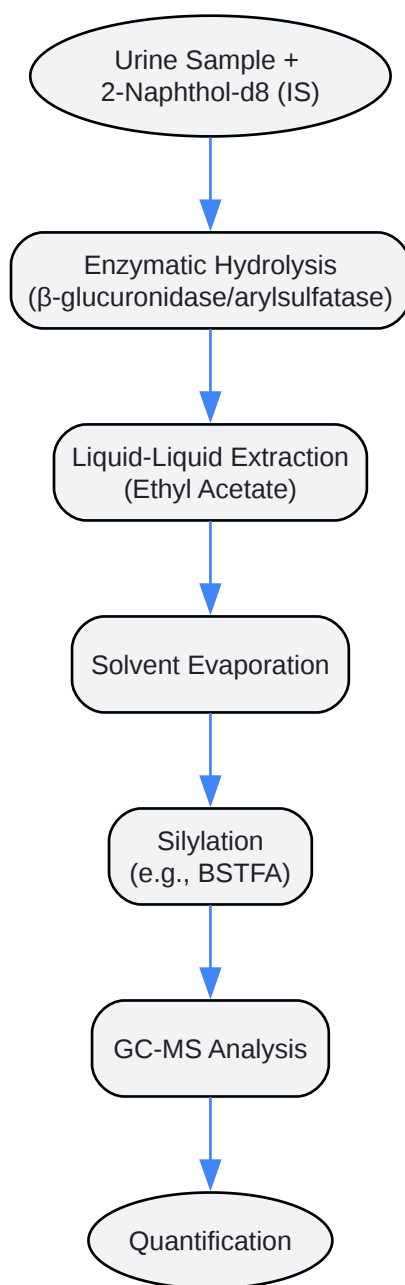
Metabolic Significance and Signaling Pathways

2-Naphthol is a significant metabolite of naphthalene, a common polycyclic aromatic hydrocarbon. The metabolism of naphthalene is primarily mediated by the cytochrome P450 (CYP) family of enzymes in the liver.[7][8] The initial step involves the oxidation of naphthalene to form naphthalene-1,2-oxide. This reactive epoxide intermediate can then undergo several transformations, including rearrangement to 1-naphthol and 2-naphthol.[7][9] 2-Naphthol can be further metabolized through conjugation reactions, such as glucuronidation and sulfation, to facilitate its excretion from the body.[10]

The use of **2-Naphthol-d8** as an internal standard in metabolic studies allows for the precise quantification of endogenously produced 2-Naphthol, aiding in toxicological and pharmacokinetic research.[11][12]







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